

3-bromo-1H-indole-2-carbaldehyde NMR characterization

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Compound Focus: 3-bromo-1H-indole-2-carbaldehyde

CAS No.: 906440-21-9

Cat. No.: S2931027

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Research Context for Indole Carbaldehyde Derivatives

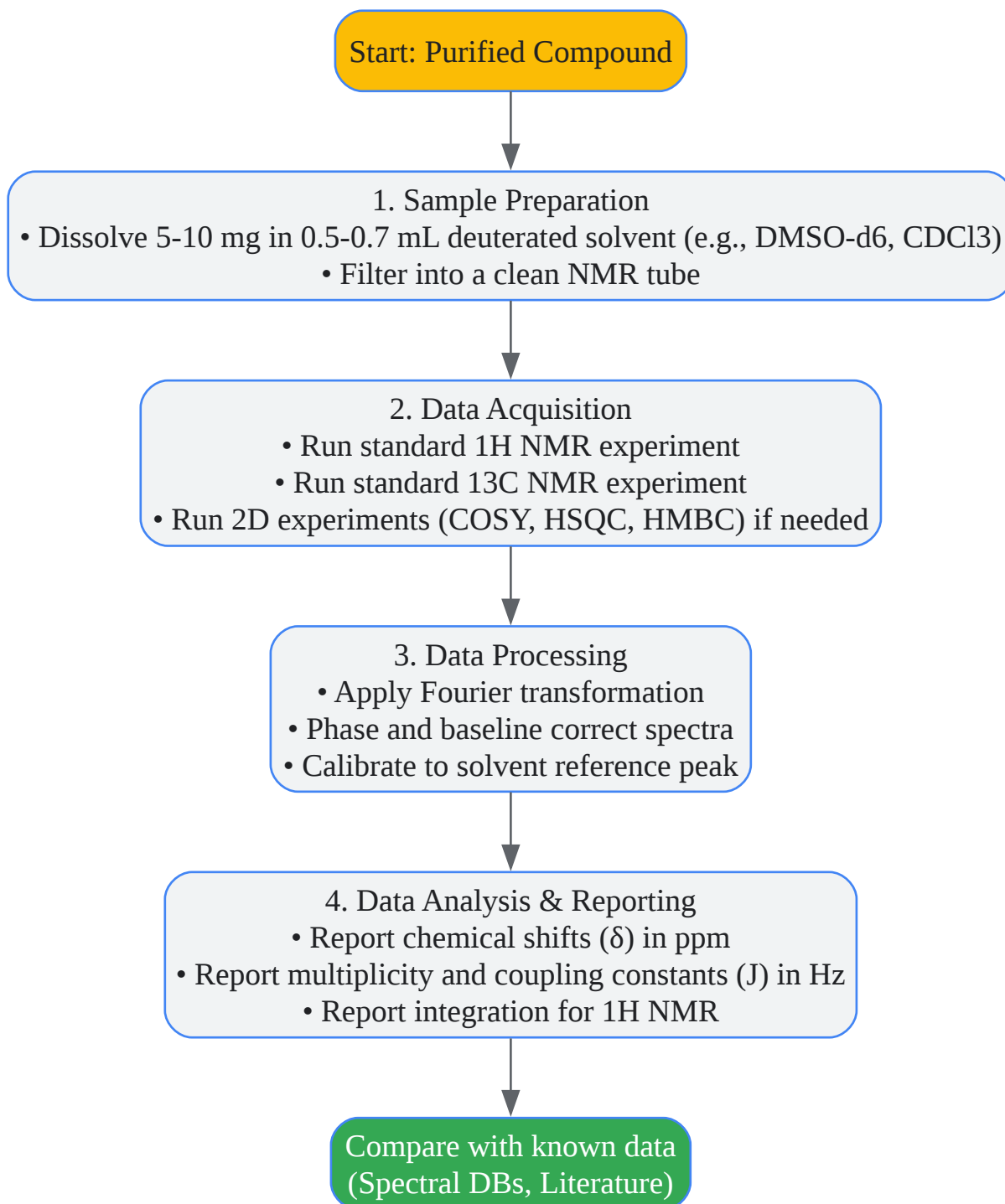
Although data for your specific compound is unavailable, the search results highlight the importance of these molecules in medicinal chemistry, which may provide useful context for your work.

The table below summarizes some research findings on related indole-carbaldehyde derivatives:

Compound Class	Key Finding / Activity	Relevance / Note
3-substituted-1H-imidazol-5-yl-1H-indoles [1]	Potent anti-MRSA activity (MIC \leq 0.25 μ g/mL for some analogues).	Synthesized from indole-3-carbaldehyde building blocks.
2-bromo-1H-indole-3-carbaldehyde [2]	Used to create semicarbazone derivatives with moderate antibacterial activity.	Demonstrates the utility of bromo-indole carbaldehydes as synthetic intermediates.
Indole-3-carbaldehyde derivatives [3]	Study confirms substituents at positions 2/3 significantly affect indole's 13 C chemical shifts.	Underpins the importance of empirical NMR data for structure confirmation.

General Experimental Protocol for NMR Characterization

Based on standard laboratory practice, here is a generalized workflow for the NMR characterization of a novel synthetic compound. You can adapt this protocol for your specific needs.



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Generalized NMR characterization workflow for a novel compound.

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References

1. Discovery and Preliminary Structure-Activity Investigation ... [pmc.ncbi.nlm.nih.gov]
2. (PDF) Indole - 3 - carbaldehyde Semicarbazone Derivatives: Synthesis... [academia.edu]
3. ¹³C NMR spectra of some indole derivatives [link.springer.com]

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